

# Application Notes and Protocols for Utilizing Sesamex in Insecticide Bioassays

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## For Researchers, Scientists, and Drug Development Professionals

Introduction:

**Sesamex** is a potent synergist used in insecticide bioassays to investigate and overcome metabolic resistance in insects. Its primary mechanism of action is the inhibition of cytochrome P450 monooxygenases (P450s), a major family of enzymes responsible for detoxifying a wide range of insecticides.[1][2][3] By inhibiting these enzymes, **Sesamex** can significantly increase the potency of an insecticide against resistant insect populations, making it an invaluable tool for resistance monitoring, evaluating the efficacy of new insecticidal compounds, and extending the lifespan of existing control agents.[4] These application notes provide detailed protocols for the use of **Sesamex** in insecticide bioassays, with a focus on topical application methods.

### **Data Presentation**

The following table summarizes the synergistic effect of a P450 inhibitor, piperonyl butoxide (PBO), which has a similar mechanism of action to **Sesamex**, on the toxicity of various pyrethroid insecticides against a resistant population of house flies (Musca domestica). The data is presented as the median lethal concentration (LC50), which is the concentration of an insecticide that causes 50% mortality in a test population. A lower LC50 value indicates higher toxicity. The Synergistic Ratio (SR) is calculated as the LC50 of the insecticide alone divided by



the LC50 of the insecticide in combination with the synergist. A higher SR value indicates a greater synergistic effect.

Insecticide	Treatment	LC50 (μg/μL)	95% Confidence Interval	Synergistic Ratio (SR)
Bifenthrin	Insecticide Alone	0.031	0.025 - 0.038	-
Insecticide + PBO	0.002	0.001 - 0.003	15.5	
Cypermethrin	Insecticide Alone	0.045	0.037 - 0.055	-
Insecticide + PBO	0.004	0.003 - 0.005	11.25	
Deltamethrin	Insecticide Alone	0.009	0.007 - 0.011	-
Insecticide + PBO	0.001	0.0008 - 0.0012	9.0	

Data adapted from a study on pyrethroid-resistant house flies, using piperonyl butoxide (PBO) as the synergist. PBO and **Sesamex** are both inhibitors of cytochrome P450 enzymes and are expected to produce similar synergistic effects.

# **Experimental Protocols**Preparation of Insecticide and Sesamex Solutions

This protocol describes the preparation of stock solutions and serial dilutions for use in topical bioassays.[5]

#### Materials:

- Technical grade insecticide (95-99% purity)
- Sesamex (or other synergist)
- Analytical grade acetone (or other suitable solvent)



- Analytical balance (0.1 mg accuracy)
- Glass vials with screw caps or volumetric flasks
- Micropipettes
- Vortex mixer
- Parafilm

#### Procedure:

- Correction for Purity: Before preparing the stock solution, calculate the correction factor (CF)
  for the purity of the technical grade insecticide:
  - CF = 100 / % active ingredient (a.i.)
- Stock Solution Preparation (e.g., 10,000 μg/mL):
  - Calculate the required weight of the insecticide:
    - Weight (mg) = Desired Concentration (μg/mL) x Desired Volume (mL) x CF / 1000
  - Accurately weigh the calculated amount of the technical grade insecticide and transfer it to a glass vial or volumetric flask.
  - Add the desired volume of acetone to achieve the target concentration.
  - Vortex the solution until the insecticide is completely dissolved.
  - Seal the vial with a screw cap and Parafilm to prevent evaporation. Store at -20°C for long-term storage or 4°C for short-term use.
- **Sesamex** Stock Solution: Prepare a stock solution of **Sesamex** in acetone at a concentration appropriate for determining its maximum sublethal concentration.
- Serial Dilutions:



- Perform serial dilutions of the insecticide stock solution in acetone to create a range of concentrations that will produce between 10% and 90% mortality.
- For the synergized bioassay, prepare a parallel set of insecticide dilutions in an acetone solution containing the predetermined maximum sublethal concentration of **Sesamex**.

## **Topical Application Bioassay**

This method is used to apply a precise dose of insecticide directly to the insect's body.

#### Materials:

- Test insects (e.g., adult mosquitoes, house flies, or lepidopteran larvae)
- CO2 or chilling plate for anesthetizing insects
- Microsyringe applicator capable of delivering a precise volume (e.g., 0.5-1 μL)
- Petri dishes or other suitable holding containers with a food source
- Prepared insecticide and insecticide + Sesamex solutions
- Control solution (acetone only)
- Synergist control solution (**Sesamex** in acetone at the maximum sublethal concentration)

#### Procedure:

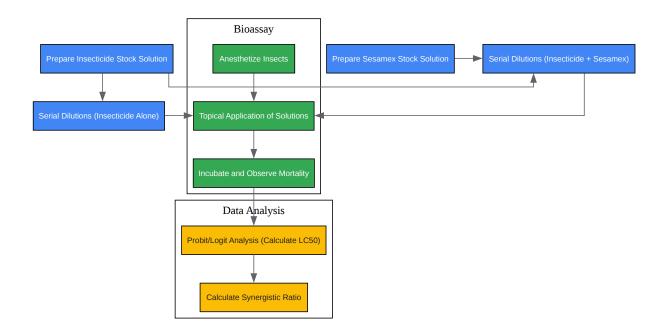
- Determine Maximum Sublethal Concentration of Sesamex:
  - Expose groups of insects to a range of Sesamex concentrations alone to determine the highest concentration that results in no or negligible mortality (typically <5%) after 24 hours. This concentration will be used in the synergized bioassay.
- Insect Preparation:
  - Anesthetize a batch of insects using CO2 or a chilling plate.
- Application of Solutions:



- $\circ$  Using a microsyringe applicator, apply a small, precise volume (e.g., 0.5  $\mu$ L) of the prepared solutions to the dorsal thorax of each anesthetized insect.
- Treat at least three replicates of 10-20 insects for each concentration of insecticide alone, insecticide + Sesamex, the acetone control, and the Sesamex control.
- Incubation and Observation:
  - Place the treated insects in holding containers with access to food and water.
  - Maintain the insects under controlled environmental conditions (e.g., 25 ± 2°C, 60 ± 10% relative humidity, and a 12:12 hour light:dark photoperiod).
  - Record mortality at 24, 48, and 72 hours post-treatment. Insects that are unable to move when prodded are considered dead.
- Data Analysis:
  - Correct for control mortality using Abbott's formula if mortality in the control group is between 5% and 20%.
  - Perform probit or logit analysis to determine the LC50 values and their 95% confidence intervals for the insecticide alone and the insecticide + Sesamex treatments.
  - Calculate the Synergistic Ratio (SR) to quantify the effect of Sesamex.

## **Visualizations**

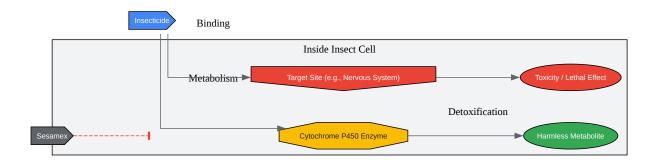




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Caption: Experimental workflow for a topical insecticide bioassay with **Sesamex**.





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Caption: Mechanism of action of **Sesamex** as a cytochrome P450 inhibitor.

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